

2,6-Difluorophenylhydrazine CAS number inquiry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Difluorophenylhydrazine

CAS No.: 119452-66-3

Cat. No.: B046770

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An In-depth Technical Guide to 2,6-Difluorophenylhydrazine

This guide provides comprehensive technical information on **2,6-Difluorophenylhydrazine**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, synthesis protocols, key applications, and relevant experimental workflows.

Chemical Identity and Properties

2,6-Difluorophenylhydrazine is an organic compound that is typically available as a free base or as a hydrochloride salt. It is a key building block in the synthesis of various heterocyclic compounds, particularly indole derivatives used in medicinal chemistry.

CAS Numbers:

- **2,6-Difluorophenylhydrazine** (Free Base): 119452-66-3[1][2]
- **2,6-Difluorophenylhydrazine** Hydrochloride (Salt): 502496-26-6[3][4][5]

Physicochemical Data

The quantitative properties of **2,6-Difluorophenylhydrazine** and its hydrochloride salt are summarized in the tables below for easy comparison.

Table 1: Physicochemical Properties of **2,6-Difluorophenylhydrazine** (CAS: 119452-66-3)

Property	Value	Source
Molecular Formula	C ₆ H ₆ F ₂ N ₂	[1]
Molecular Weight	144.122 g/mol	[1]
Density	1.4 ± 0.1 g/cm ³	[1]
Boiling Point	168.1 ± 30.0 °C at 760 mmHg	[1]
Flash Point	55.5 ± 24.6 °C	[1]
Vapor Pressure	1.6 ± 0.3 mmHg at 25°C	[1]
Refractive Index	1.580	[1]
Storage Temperature	2-8°C	[1]

Table 2: Physicochemical Properties of **2,6-Difluorophenylhydrazine** Hydrochloride (CAS: 502496-26-6)

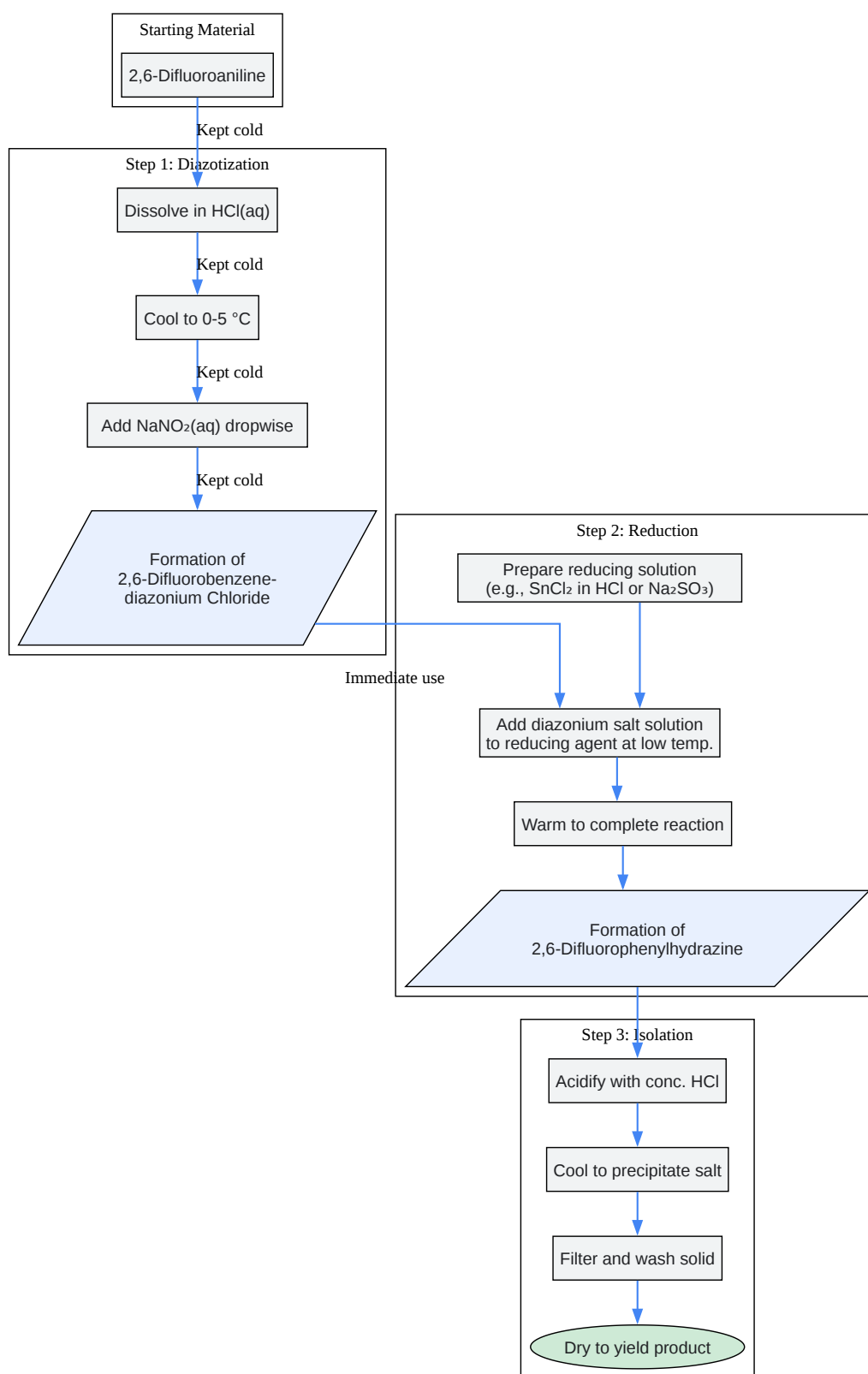
Property	Value	Source
Molecular Formula	C ₆ H ₇ ClF ₂ N ₂	[3]
Molecular Weight	180.58 g/mol	[3]
Physical Form	Solid	[5]
Purity	≥95% (typical)	[5]
Storage Temperature	Room Temperature	[5]

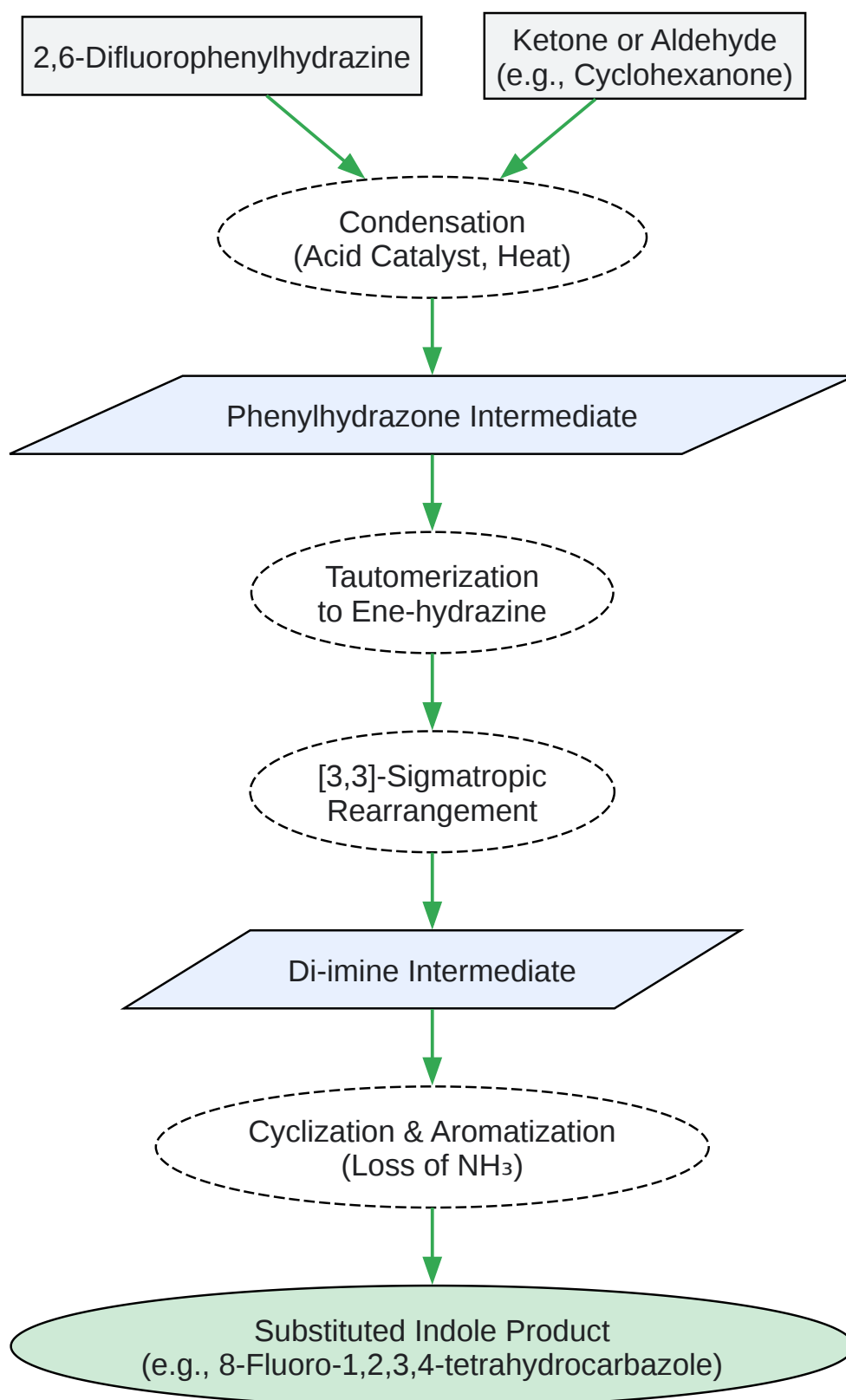
Synthesis of 2,6-Difluorophenylhydrazine

The synthesis of substituted phenylhydrazines is a well-established process in organic chemistry. It generally involves a two-step procedure starting from the corresponding aniline: diazotization followed by reduction.[6] While a specific protocol for the 2,6-difluoro derivative is not readily available in peer-reviewed journals, a representative experimental methodology can be adapted from procedures for similar compounds, such as 2-fluorophenylhydrazine and general phenylhydrazine synthesis.[7][8]

General Synthesis Workflow

The overall workflow for the preparation of **2,6-Difluorophenylhydrazine** Hydrochloride is outlined below.





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- To cite this document: BenchChem. [2,6-Difluorophenylhydrazine CAS number inquiry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046770/docs#2-6-difluorophenylhydrazine-cas-number-inquiry>]

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